

Application Notes and Protocols: Carbenicillin Solubility

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Compound of Interest

Compound Name: Carbenicillin (sodium salt)

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These application notes provide a comprehensive overview of the solubility of carbenicillin in water and ethanol. This document includes quantitative solubility data, detailed protocols for the preparation of carbenicillin solutions, and a standardized method for solubility determination.

Overview of Carbenicillin Solubility

Carbenicillin is a semi-synthetic penicillin antibiotic frequently utilized in molecular biology and cell culture as a selective agent. Its solubility is a critical factor for the preparation of stock solutions and experimental media. Generally, the disodium salt of carbenicillin exhibits high solubility in water and significantly lower solubility in ethanol.

Quantitative Solubility Data

The solubility of carbenicillin, primarily as the disodium salt, in water and ethanol is summarized in the table below. The data has been compiled from various scientific and commercial sources.

Solvent	Form	Solubility	Notes
Water	Disodium Salt	50-100 mg/mL[1]	A common concentration for stock solutions is 50 mg/mL.[2][3][4] Some sources indicate solubility up to 100 mg/mL.
Water	Disodium Salt	1 g in 1.2 mL	This is equivalent to approximately 833 mg/mL.
PBS (pH 7.2)	Sodium Salt	~5 mg/mL[5]	Solubility can be influenced by the presence of salts and the pH of the buffer.
Ethanol	Sodium Salt	~2.5 mg/mL[5]	Carbenicillin has much lower solubility in ethanol compared to water.[2]
Ethanol/Water	Disodium Salt	100 mg/mL[6]	A solution of 100 mg/mL can be prepared in a mixture of ethanol and water. [6] One source specifies a 50% ethanol/50% water mixture for a 50 mg/mL stock solution. [7]
DMSO	Sodium Salt	~15 mg/mL[5]	
Dimethyl formamide	Sodium Salt	~10 mg/mL[5]	

Experimental Protocols

Protocol for Preparation of a 50 mg/mL Carbenicillin Stock Solution in Water

This protocol describes the preparation of a standard 50 mg/mL stock solution of carbenicillin disodium salt in water.

Materials:

- Carbenicillin disodium salt powder
- Sterile distilled or deionized water
- Sterile conical tube or bottle
- Sterile 0.22 μm filter
- Sterile syringe
- Laminar flow hood or sterile work area
- Vortex mixer

Procedure:

- In a laminar flow hood, weigh out the desired amount of carbenicillin disodium salt powder. For example, to prepare 100 mL of a 50 mg/mL stock solution, weigh 5 grams of the powder.
[2]
- Transfer the powder to a sterile conical tube or bottle.
- Add the appropriate volume of sterile water to the container. For a 50 mg/mL solution, add water to a final volume of 100 mL.[2]
- Cap the container and mix by vortexing or inverting until the powder is completely dissolved. The solution should be clear and colorless to light yellow.[3]

- Sterilize the solution by passing it through a sterile 0.22 μm syringe filter into a new sterile container.[2]
- Aliquot the sterile stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for long-term storage (up to six months).[2] For short-term storage, the solution can be kept at $2-8^{\circ}\text{C}$ for up to 72 hours.

Protocol for Determining the Saturation Solubility of Carbenicillin

This protocol outlines a general method for determining the saturation solubility of carbenicillin in a given solvent using the shake-flask method.

Materials:

- Carbenicillin powder
- Solvent of interest (e.g., water, ethanol)
- Small glass vials with screw caps
- Analytical balance
- Shaking incubator or orbital shaker
- Centrifuge
- Spectrophotometer or High-Performance Liquid Chromatography (HPLC) system
- Volumetric flasks and pipettes

Procedure:

- Add an excess amount of carbenicillin powder to a series of glass vials.
- Pipette a known volume of the solvent into each vial.

- Tightly cap the vials to prevent solvent evaporation.
- Place the vials in a shaking incubator set to a constant temperature (e.g., 25°C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After the incubation period, visually inspect the vials to confirm the presence of undissolved solid, indicating a saturated solution.
- Centrifuge the vials at a high speed to pellet the undissolved solid.
- Carefully withdraw a known volume of the supernatant without disturbing the pellet.
- Dilute the supernatant with the solvent to a concentration within the linear range of the analytical method.
- Quantify the concentration of carbenicillin in the diluted samples using a suitable analytical method such as UV-Vis spectrophotometry or a validated HPLC method.
- Calculate the original concentration of the saturated solution, which represents the solubility of carbenicillin in the solvent at the specified temperature.

Diagrams



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Caption: Workflow for determining carbenicillin solubility.

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